

# An In-depth Technical Guide to Bananin: A Potent Antiviral Agent

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## Compound of Interest

Compound Name: Bananin

Cat. No.: B12415578

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## Abstract

**Bananin** is a synthetic compound characterized by a unique trioxa-adamantane core conjugated to a pyridoxal (vitamin B6) derivative.<sup>[1][2]</sup> This guide provides a comprehensive overview of **Bananin**, including its chemical identifiers, synthesis, and biological activity, with a particular focus on its role as a potent inhibitor of the SARS Coronavirus (SCV) helicase. Experimental data and protocols are detailed to support further research and development.

## Chemical Identification

Identifier	Value	Source
IUPAC Name	3-[3-hydroxy-5-(hydroxymethyl)-2-methyl-4-pyridinyl]-2,4,10-trioxatricyclo[3.3.1.1 <sup>3,7</sup> ]decane-1,5,7-triol	PubChem <sup>[3]</sup>
CAS Number	665026-57-3	PubChem <sup>[3]</sup>
Molecular Formula	C <sub>14</sub> H <sub>17</sub> NO <sub>8</sub>	PubChem <sup>[3]</sup>
Molecular Weight	327.29 g/mol	PubChem <sup>[3]</sup>

## Synthesis

**Bananin** and its derivatives are synthesized through the reaction of phloroglucinol with aromatic aldehydes.[1][4] The synthesis is typically catalyzed by hydrochloric acid or sodium hydroxide in an aqueous solution. The formation of the highly symmetric trioxa-adamantane-triol (TAT) cage system is the driving force for the synthesis.[1][4]

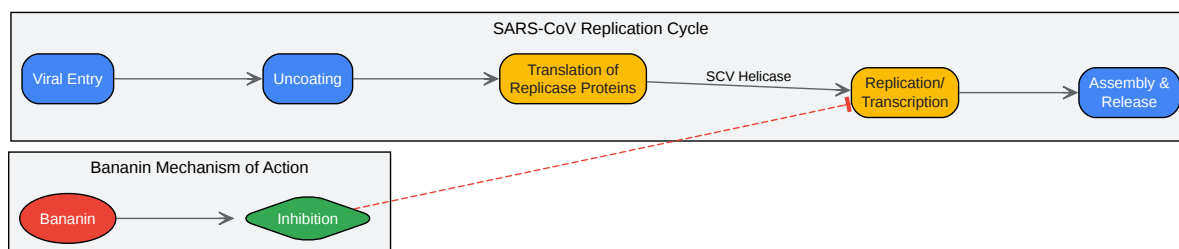
## Biological Activity and Mechanism of Action

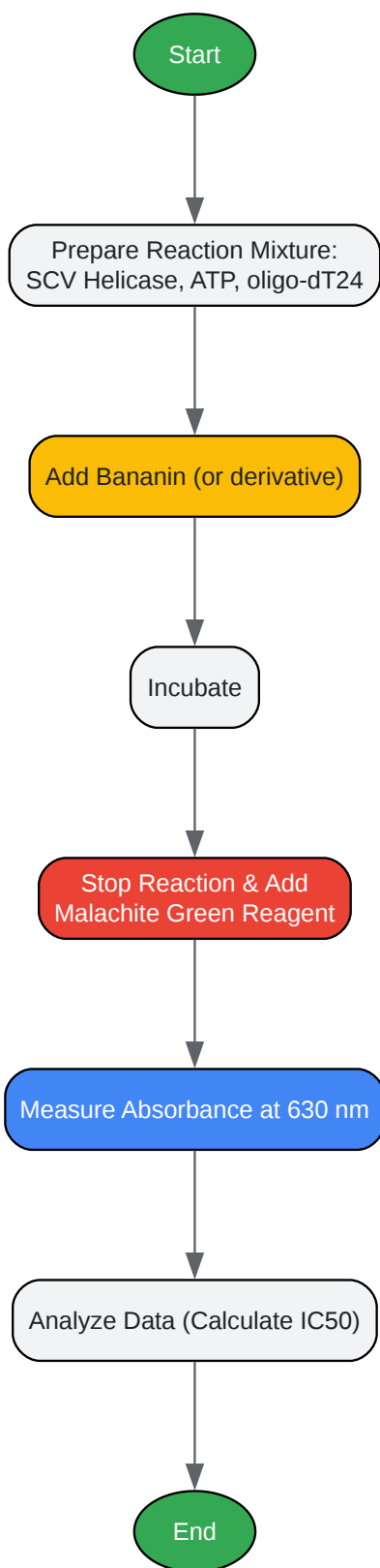
**Bananin** has demonstrated significant antiviral effects, particularly against the SARS coronavirus.[1][4] It functions as a potent inhibitor of the SCV helicase, a crucial enzyme for viral replication.

## Inhibition of SARS-CoV Helicase

**Bananin** inhibits both the ATPase and helicase activities of the SCV helicase.[1][2] Mechanistic studies have revealed that **Bananin** acts as a noncompetitive inhibitor with respect to both ATP and nucleic acid.[1] This suggests that **Bananin** binds to a site on the helicase that is distinct from the ATP and nucleic acid binding sites.[1]

The proposed mechanism of action involves **Bananin** binding to the SCV helicase, which in turn inhibits its enzymatic functions essential for viral replication.





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## References

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- 2. The adamantane-derived bananins are potent inhibitors of the helicase activities and replication of SARS coronavirus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Bananin | C<sub>14</sub>H<sub>17</sub>NO<sub>8</sub> | CID 59053860 - PubChem [pubchem.ncbi.nlm.nih.gov]
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